

Spectroscopic Comparison Guide: 3-(4-Fluorophenoxy)azetidine and Precursors

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Compound of Interest

Compound Name: 3-(4-Fluorophenoxy)azetidine
hydrochloride

CAS No.: 63843-78-7

Cat. No.: B1321804

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Executive Summary

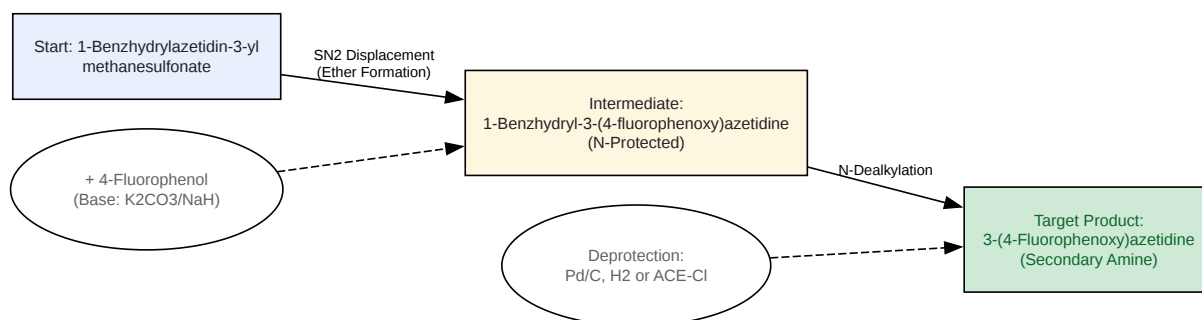
3-(4-Fluorophenoxy)azetidine is a high-value pharmacophore used in the synthesis of antipsychotics, sodium channel blockers, and monoamine reuptake inhibitors. Its structural rigidity, combined with the metabolic stability of the fluorinated ether, makes it a critical scaffold in modern medicinal chemistry.

This guide provides a technical comparison between the final product and its key protected precursor, 1-benzhydryl-3-(4-fluorophenoxy)azetidine. We focus on spectroscopic differentiation (NMR, IR, MS) to enable precise reaction monitoring and quality control.

Synthetic Pathway & Structural Context

To understand the spectroscopic data, one must understand the structural evolution. The standard synthesis involves the nucleophilic substitution of a mesylated azetidine alcohol followed by N-deprotection.

Figure 1: Synthetic Workflow and Structural Evolution



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Caption: Stepwise structural evolution from the activated sulfonate precursor to the final deprotected amine.

Spectroscopic Characterization Strategy

Distinguishing the product from its precursor relies on three specific structural changes:

- Loss of the Benzhydryl Group: Disappearance of 10 aromatic protons and the methine chiral center.
- Electronic Deshielding: The azetidine ring protons shift downfield upon converting from a tertiary to a secondary amine (or ammonium salt).
- Fluorine Signature: The

F signal remains relatively constant but serves as an internal anchor for quantification.

Comparative Data Summary

The following table summarizes the diagnostic signals. Note that chemical shifts (

) are solvent-dependent (typically CDCl

for free bases, DMSO-

or D

O for HCl salts).

Feature	Precursor (N-Benzhydryl)	Target (Free Amine/HCl)	Diagnostic Change
H NMR: N-CH	4.45 ppm (s, 1H, Benzhydryl methine)	Absent	Complete disappearance of the singlet at ~4.45 ppm.
H NMR: Azetidine Ring	3.0 – 3.7 ppm (Multiplets)	3.9 – 4.5 ppm (Broadened/Shifted)	Downfield shift due to loss of electron-donating benzhydryl and salt formation.
H NMR: Aromatic	~14 Protons (10 Benzhydryl + 4 Phenoxy)	4 Protons (Phenoxy only)	Integration ratio drops significantly.
C NMR: N-C	Benzhydryl CH signal at ~78 ppm	Absent	Loss of the bulky hydrophobic anchor.
IR Spectroscopy	No N-H stretch	~3400 cm (Broad)	Appearance of secondary amine N-H stretch (or NH bands).
Mass Spectrometry	Parent Ion	Parent Ion	Large mass shift (166 Da).

Detailed Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR)

Precursor: 1-Benzhydryl-3-(4-fluorophenoxy)azetidine

- H NMR (400 MHz, CDCl

):

- 7.15 – 7.50 (m, 10H): The benzhydryl group dominates the aromatic region. These signals overlap with the phenoxy protons but have a distinct integration of 10H.
- 6.90 – 7.00 (m, 2H) & 6.70 – 6.80 (m, 2H): The 4-fluorophenoxy protons. The ortho protons to the fluorine are split into multiplets due to H-F coupling.
- 4.75 (m, 1H): The methine proton at the 3-position of the azetidine ring (attached to Oxygen).
- 4.45 (s, 1H): The diagnostic benzhydryl methine proton (N-CH-Ph). This is the key purity marker.
- 3.70 (m, 2H) & 3.20 (m, 2H): Azetidine ring protons (and). They appear as distinct multiplets due to the puckering of the ring.

Target: 3-(4-Fluorophenoxy)azetidine (HCl Salt)[1]

- ¹H NMR (400 MHz, DMSO-):
 - 9.40 (br s, 2H): protons. Only visible in dry aprotic solvents or DMSO; exchanges rapidly in D₂O.
 - 7.10 – 7.25 (m, 4H): The aromatic region is now "clean," containing only the 4-fluorophenoxy signals.
 - 5.05 (m, 1H): The 3-position methine shifts downfield slightly.
 - 4.40 (m, 2H) & 3.95 (m, 2H): The azetidine ring protons shift significantly downfield (ppm) due to the positive charge on the nitrogen.

Infrared Spectroscopy (FT-IR)

- Ether Stretch: Both compounds exhibit a strong aryl alkyl ether band (

) around 1220–1250 cm

.

- Amine Signature:

- Precursor: Lacks N-H stretching.
- Target: Shows a broad, weak absorption at 3300–3500 cm

(N-H stretch). If isolated as the HCl salt, a broad "ammonium band" appears between 2500–3000 cm

.

Mass Spectrometry (LC-MS)

- Fragmentation Logic:
 - Precursor (m/z 334): Often shows a fragment at m/z 167 (diphenylmethyl cation) which is a very stable carbocation.
 - Target (m/z 168): The molecular ion is usually the base peak in ESI+.

Experimental Protocols

Protocol A: Synthesis of 1-Benzhydryl-3-(4-fluorophenoxy)azetidine

Objective: Nucleophilic displacement of mesylate by phenol.

- Preparation: Dissolve 1-benzhydrylazetidin-3-yl methanesulfonate (1.0 eq) and 4-fluorophenol (1.2 eq) in anhydrous DMF.
- Base Addition: Add Cs

CO

or K

CO

(2.0 eq).

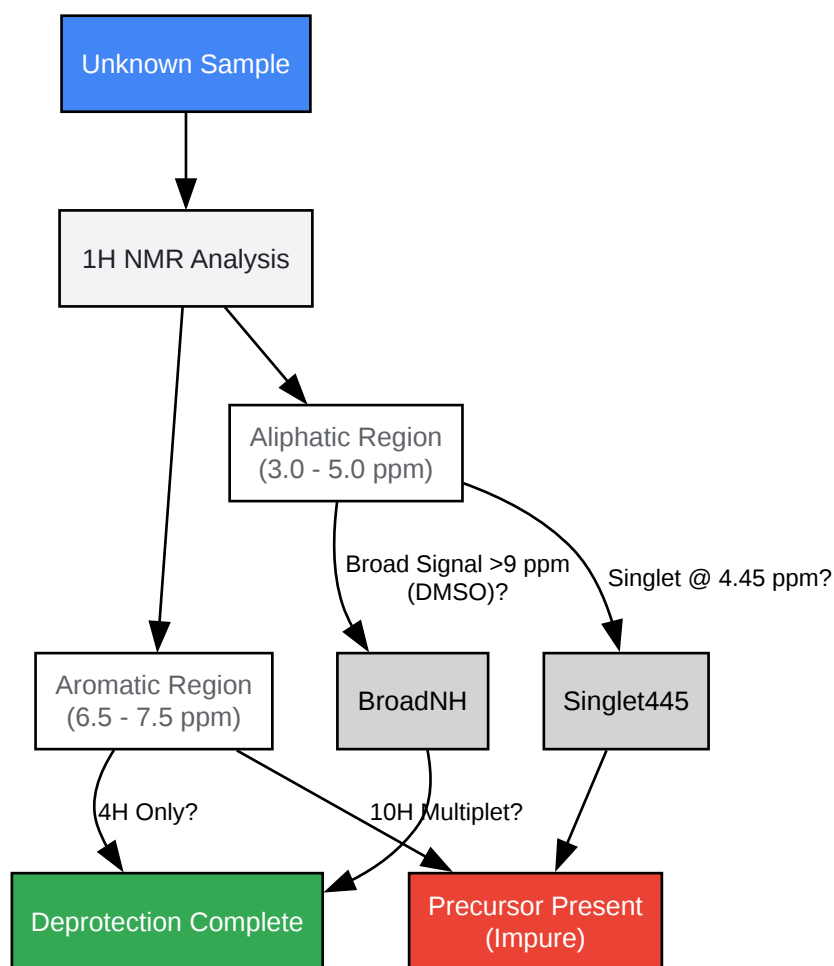
- Reaction: Heat to 80°C for 12–16 hours under N₂.
- Workup: Dilute with water, extract with EtOAc. Wash organic layer with 1M NaOH (to remove excess phenol) and brine.
- Validation: Check TLC (Hexane/EtOAc 4:1). The product is less polar than the starting alcohol but more polar than the benzhydryl chloride impurities.

Protocol B: Deprotection to 3-(4-Fluorophenoxy)azetidine

Objective: Removal of the benzhydryl group via hydrogenolysis.

- Preparation: Dissolve the intermediate in MeOH or EtOH.
- Catalyst: Add Pd(OH)₂/C (Pearlman's catalyst) or 10% Pd/C (20 wt% loading).
- Acidification: Add 1.0 eq of HCl (1M in ether) or acetic acid to facilitate protonation (prevents amine poisoning of catalyst).
- Hydrogenation: Stir under H₂ atmosphere (balloon pressure or 50 psi) at RT for 24 hours.
- Purification: Filter through Celite. Concentrate filtrate.^[2] Recrystallize from EtOH/Et₂O to obtain the HCl salt.

Figure 2: Spectroscopic Logic Tree for Purity Analysis



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Caption: Decision tree for interpreting NMR spectra to confirm successful deprotection.

Troubleshooting & Impurities

- Impurity: Unreacted 4-Fluorophenol:
 - Detection: Triplet at 9.2 ppm (phenolic OH) in DMSO-
.
 - Remediation: Wash organic phase with 1M NaOH during workup.
- Impurity: Diphenylmethane (from hydrogenolysis):

- Detection: Singlet at
3.9 ppm (CH
) in CDCl
.
- Remediation: This is a non-polar byproduct. Triturate the crude HCl salt with diethyl ether; the salt remains solid while diphenylmethane dissolves.
- Issue: Ring Opening:
 - Azetidines are strained. Avoid excessive heating (>100°C) in acidic media, which can hydrolyze the ring to linear amino-alcohols.

References

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Sources

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